

An In-depth Technical Guide to the Identification of 8-Nitroquinazolin-4-ol

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Compound of Interest

Compound Name: 8-Nitroquinazolin-4-ol

Cat. No.: B3029121

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the definitive identification and characterization of **8-Nitroquinazolin-4-ol**. The quinazoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its wide range of biological activities. **8-Nitroquinazolin-4-ol**, a specific derivative, serves as a critical intermediate in the synthesis of novel therapeutic agents, particularly kinase inhibitors.^[1] This guide moves beyond simple data reporting to explain the causal relationships behind the analytical methodologies, ensuring a deeper understanding of the compound's properties. We will cover its core identification parameters, detailed spectroscopic analysis, a validated synthesis protocol with mechanistic insights, and essential safety considerations.

Core Identification Parameters

The initial step in any rigorous scientific investigation is the unambiguous identification of the subject molecule. This section consolidates the fundamental chemical and physical descriptors for **8-Nitroquinazolin-4-ol**.

Chemical Identity

Correctly identifying a chemical compound begins with its universally recognized identifiers. The CAS (Chemical Abstracts Service) number is a unique numerical identifier assigned to

every chemical substance, ensuring that there is no ambiguity in its identity across different naming conventions or languages.

Parameter	Value	Source(s)
Compound Name	8-Nitroquinazolin-4-ol	[2][3]
Synonyms	8-nitro-1H-quinazolin-4-one	[2]
CAS Number	53638-54-3	[2][3][4]
Molecular Formula	C ₈ H ₅ N ₃ O ₃	[4]
Molecular Weight	191.14 g/mol	[4]
InChI Key	FECQXFFMBXNHLB-UHFFFAOYSA-N	[2]

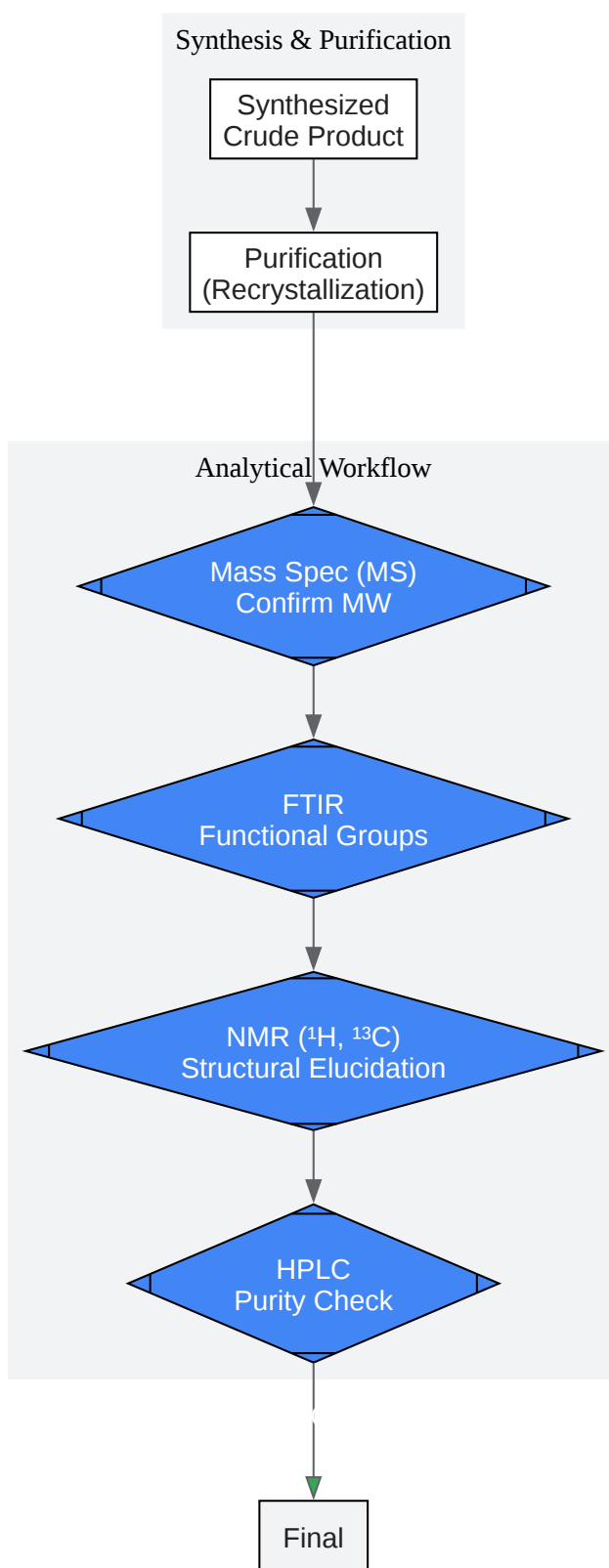
Physical Properties

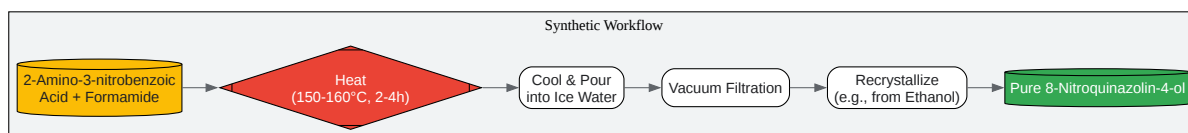
The physical properties of a compound are direct manifestations of its molecular structure and intermolecular forces. These constants are critical for handling, purification, and formulation.

Parameter	Value	Source(s)
Appearance	Tan to brown solid	[5]
Boiling Point	393°C at 760 mmHg	[2]
Flash Point	191.5°C	[2]
Density	1.64 g/cm ³	[2]

Spectroscopic and Analytical Characterization

Spectroscopic analysis provides a "fingerprint" of a molecule, allowing for structural elucidation and confirmation. This section details the expected outcomes from key analytical techniques and explains the rationale behind the observed data. A logical workflow for this characterization is essential for efficient and accurate identification.





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